

# ENMD-2076: A Technical Guide to its Anti-Angiogenic Properties

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## Compound of Interest

Compound Name: ENMD-2076 Tartrate

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## Introduction

ENMD-2076 is an orally active, multi-targeted small molecule kinase inhibitor demonstrating a unique dual mechanism of action that encompasses both anti-proliferative and potent anti-angiogenic activity.[1][2][3] Its ability to selectively target key kinases involved in cell cycle regulation and the formation of new blood vessels provides a strong preclinical rationale for its development as a therapeutic agent for a range of human cancers, including solid tumors and hematopoietic malignancies.[1][4] This technical guide provides an in-depth overview of the anti-angiogenic properties of ENMD-2076, detailing its mechanism of action, quantitative efficacy, and the experimental protocols used to characterize its function.

## Core Mechanism of Anti-Angiogenesis

The anti-angiogenic effects of ENMD-2076 are primarily driven by its potent inhibition of several receptor tyrosine kinases crucial for the angiogenesis process.[2][5] By targeting these kinases, ENMD-2076 effectively disrupts the signaling cascades that lead to endothelial cell proliferation, migration, and the formation of new vascular networks, which are essential for tumor growth and metastasis.[6][7]

The principal targets of ENMD-2076 in the context of angiogenesis include:

- Vascular Endothelial Growth Factor Receptors (VEGFRs): Specifically, ENMD-2076 inhibits VEGFR2/KDR and VEGFR3. VEGFR2 is the main mediator of the mitogenic, migratory, and survival signals of VEGF in endothelial cells.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Fibroblast Growth Factor Receptors (FGFRs): The compound shows inhibitory activity against FGFR1 and FGFR2, disrupting another key signaling pathway that promotes angiogenesis.[\[1\]](#)[\[8\]](#)
- Platelet-Derived Growth Factor Receptor  $\alpha$  (PDGFR $\alpha$ ): Inhibition of PDGFR $\alpha$  further contributes to the anti-angiogenic effect.[\[2\]](#)[\[8\]](#)

In addition to these direct anti-angiogenic targets, ENMD-2076 is a selective inhibitor of Aurora A kinase, a serine-threonine kinase essential for mitosis.[\[1\]](#)[\[2\]](#)[\[8\]](#) This anti-proliferative action on tumor cells complements its anti-angiogenic effects, providing a multi-pronged attack on cancer progression.[\[3\]](#)

## Quantitative Data

The inhibitory activity and anti-proliferative efficacy of ENMD-2076 have been quantified across numerous preclinical studies. The following tables summarize this key data.

Table 1: Kinase Inhibitory Profile of ENMD-2076

| Kinase Target   | IC50 (nmol/L)       | Primary Function                    |
|-----------------|---------------------|-------------------------------------|
| <b>Aurora A</b> | <b>14[2][8][9]</b>  | <b>Mitosis, Cell Cycle</b>          |
| Flt3            | 1.86 - 2[8][10]     | Hematopoiesis, Angiogenesis         |
| VEGFR2/KDR      | 7 - 58.2[3][9][10]  | Angiogenesis                        |
| VEGFR3/Flt4     | 15.9 - 16[8][9][10] | Angiogenesis,<br>Lymphangiogenesis  |
| FGFR1           | 70.8 - 71[8][9][10] | Angiogenesis, Cell<br>Proliferation |
| FGFR2           | 92.7 - 93[8][9][10] | Angiogenesis, Cell<br>Proliferation |
| PDGFR $\alpha$  | 56 - 56.4[8][9][10] | Angiogenesis, Cell Growth           |
| Src             | 56.4[10]            | Cell Growth, Migration              |
| Kit             | 120[8]              | Cell Survival, Proliferation        |

| Aurora B | 350[2][8] | Mitosis, Cell Cycle |

Table 2: In Vitro Anti-proliferative Activity of ENMD-2076

| Cell Line                                            | Cancer Type                                    | IC50 ( $\mu$ mol/L)         |
|------------------------------------------------------|------------------------------------------------|-----------------------------|
| <b>Various Solid Tumor &amp; Hematopoietic Lines</b> | <b>Breast, Colon, Melanoma, Leukemia, etc.</b> | <b>0.025 - 0.7[1][2][4]</b> |
| Human Leukemia Cell Lines (10 lines)                 | Acute Myeloid Leukemia (AML)                   | 0.025 - 0.53[10]            |
| Human Umbilical Vein Endothelial Cells (HUVEC)       | Endothelial                                    | 0.15[10]                    |

| Triple-Negative Breast Cancer (TNBC) Lines | Breast | 7 of 10 lines had IC50  $\leq$  1[11] |

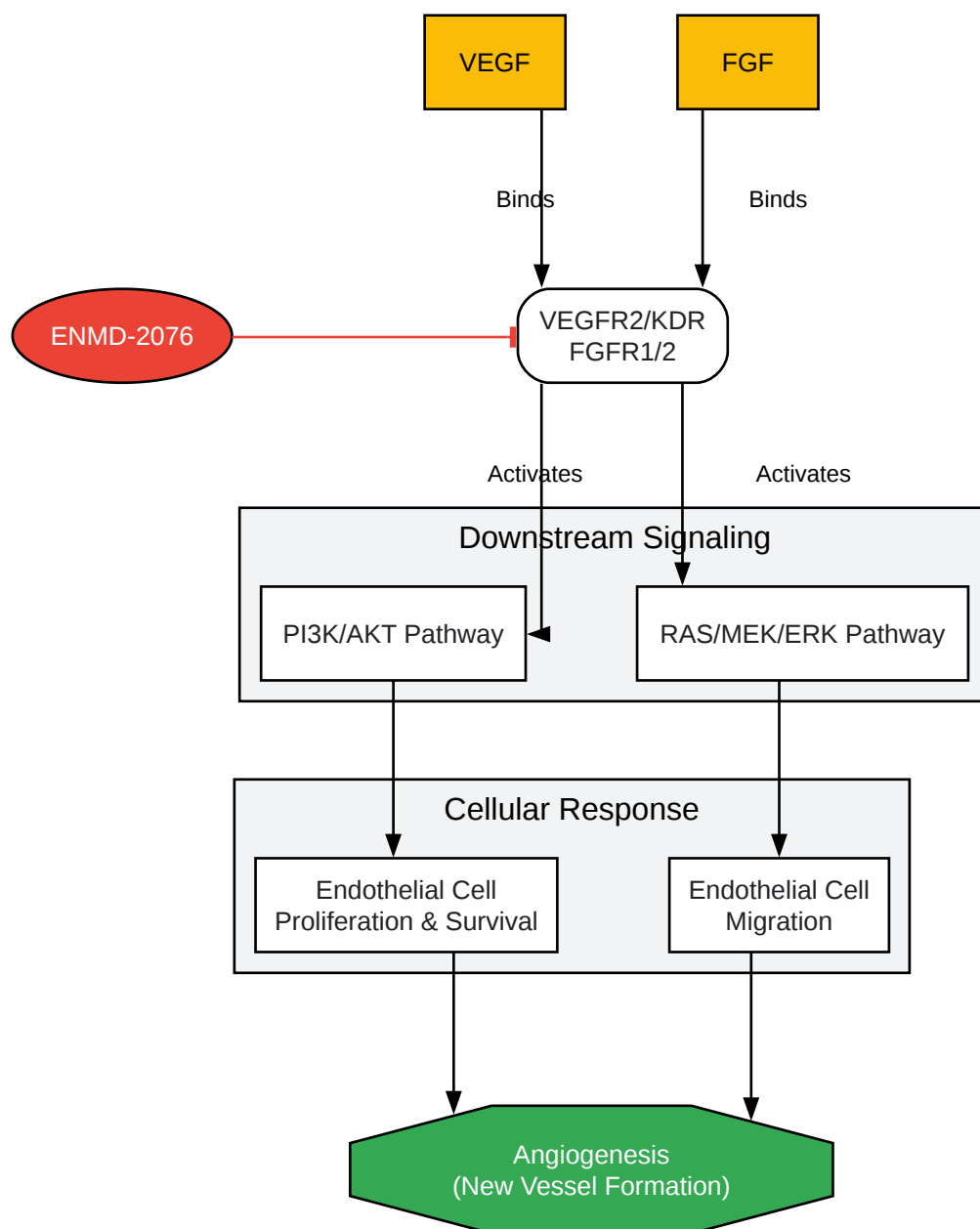
Table 3: Summary of In Vivo Anti-Angiogenic and Antitumor Efficacy

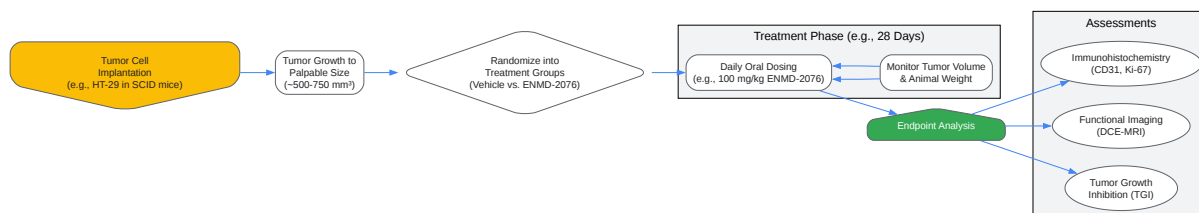
| Xenograft Model                       | Cancer Type                   | Dose Administered              | Key Outcomes                                                                                                                                                                               |
|---------------------------------------|-------------------------------|--------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| HT-29                                 | Colorectal Cancer             | 100 or 200 mg/kg (oral, daily) | Tumor growth inhibition and regression; Significant tumor blanching (loss of vascularity); Reduced vascular permeability and perfusion (DCE-MRI). <a href="#">[5]</a> <a href="#">[12]</a> |
| MDA-MB-231                            | Triple-Negative Breast Cancer | 100 mg/kg (daily)              | Significant decrease in tumor growth. <a href="#">[8]</a>                                                                                                                                  |
| MDA-MB-468                            | Triple-Negative Breast Cancer | Not specified                  | Static tumor growth for 40 days. <a href="#">[8]</a>                                                                                                                                       |
| Patient-Derived Xenografts (3 models) | Colorectal Cancer             | 100 mg/kg                      | Tumor growth inhibition in all three models. <a href="#">[5]</a>                                                                                                                           |

| FGF-driven Matrigel Plug | Angiogenesis Model | Not specified | Prevention of new blood vessel formation and regression of established vessels.[\[1\]](#)[\[2\]](#)[\[4\]](#) |

## Signaling Pathways and Experimental Workflows

Visualizing the complex biological processes and experimental designs is crucial for understanding the anti-angiogenic properties of ENMD-2076.





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- To cite this document: BenchChem. [ENMD-2076: A Technical Guide to its Anti-Angiogenic Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139454#enmd-2076-anti-angiogenic-properties]

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